

Technical Whitepaper: Tributylhexadecylphosphonium Bromide

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Compound of Interest

Compound Name:	<i>Tributylhexadecylphosphonium bromide</i>
CAS No.:	<i>14937-45-2</i>
Cat. No.:	<i>B079125</i>

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Physicochemical Profile, Catalytic Mechanisms, and Application Vectors

CAS Number: 14937-45-2 Synonyms: Cetyltributylphosphonium bromide; TBHDPB; Hexadecyltributylphosphonium bromide.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

Tributylhexadecylphosphonium bromide (TBHDPB) is a high-performance quaternary phosphonium salt (QPS) distinguished by its superior thermal stability and lipophilicity compared to quaternary ammonium analogs (Quats). While often categorized simply as a surfactant, its primary utility lies in Phase Transfer Catalysis (PTC), where the accessible, polarizable phosphorus center facilitates rapid ion exchange across immiscible phases.

Beyond catalysis, TBHDPB serves as a critical surface modifier in material science—specifically for intercalating montmorillonite/palygorskite clays to create polymer-clay nanocomposites—and exhibits potent biocidal activity via membrane disruption mechanisms.

Physicochemical Identity

TBHDPB combines a long-chain hydrophobic tail (C16) with a bulky, electron-rich phosphonium headgroup. This architecture grants it solubility in both polar organic solvents and non-polar hydrocarbons, a prerequisite for effective phase transfer.

Table 1: Physicochemical Specifications

Property	Specification	Note
Molecular Formula	C	
	H	
	BrP	
Molecular Weight	507.66 g/mol	
Appearance	White to off-white crystalline powder	Hygroscopic
Melting Point	56 – 58 °C	Low melting point facilitates use in ionic liquid formulations
Solubility	Soluble: Chloroform, Dichloromethane, Alcohols Sparingly: Water (forms micelles)	Highly lipophilic cation
Thermal Stability	> 200 °C (onset of decomposition)	Significantly higher than Ammonium analogs (degrade ~120-150°C)
Critical Micelle Conc. ^{[1][2][4]} (CMC)	~ 0.2 mM (aqueous)	Lower CMC than corresponding ammonium salts due to P-cation hydrophobicity

Synthesis & Purification Protocol

Objective: Synthesis of TBHDPB via quaternization of tri-n-butylphosphine with 1-bromohexadecane.

Safety Precaution: Tri-n-butylphosphine is pyrophoric and has a pungent odor. All steps involving the free phosphine must be performed under an inert atmosphere (Nitrogen or Argon).

3.1. Reaction Workflow

- Preparation: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and magnetic stir bar.
- Charging: Add 1-Bromohexadecane (1.0 equiv) and Tri-n-butylphosphine (1.05 equiv - slight excess to ensure complete consumption of the alkyl halide).
- Solvent (Optional): The reaction can be run neat (solvent-free) or in dry Acetonitrile (MeCN) to modulate viscosity.
- Reaction: Heat the mixture to 65–70 °C under continuous stirring for 72 hours.
 - Note: Phosphonium formation is slower than ammonium formation due to the steric bulk of the butyl groups, requiring extended reaction times.
- Monitoring: Monitor via

P NMR. The signal for the free phosphine (approx -30 ppm) should disappear, replaced by the phosphonium salt signal (approx +30 to +35 ppm).

3.2. Purification (Crystallization)

- Precipitation: If run neat, the product solidifies upon cooling. If in MeCN, remove solvent via rotary evaporation.
- Washing: Triturate the crude solid with cold Diethyl Ether or Hexane (3 x 50 mL).
 - Rationale: The non-polar solvent dissolves unreacted tributylphosphine and bromohexadecane but precipitates the ionic phosphonium salt.

- **Drying:** Dry the white solid under high vacuum (0.1 mmHg) at 40 °C for 12 hours to remove trace volatiles.
- **Yield:** Typical isolated yields range from 68% to 85%.

Mechanism of Action: Phase Transfer Catalysis

TBHDPB operates via the Starks' Extraction Mechanism.^[5] Unlike ammonium salts, the phosphonium cation (

) is larger and more polarizable ("softer"), which creates a looser ion pair with the reacting anion (

). This "naked" anion is more nucleophilic in the organic phase, accelerating reaction rates by orders of magnitude.

Key Advantage: TBHDPB is particularly effective for "PTC-I" reactions (displacement reactions) involving soft nucleophiles like Cyanide (

), Thiocyanate (

), or Iodide (

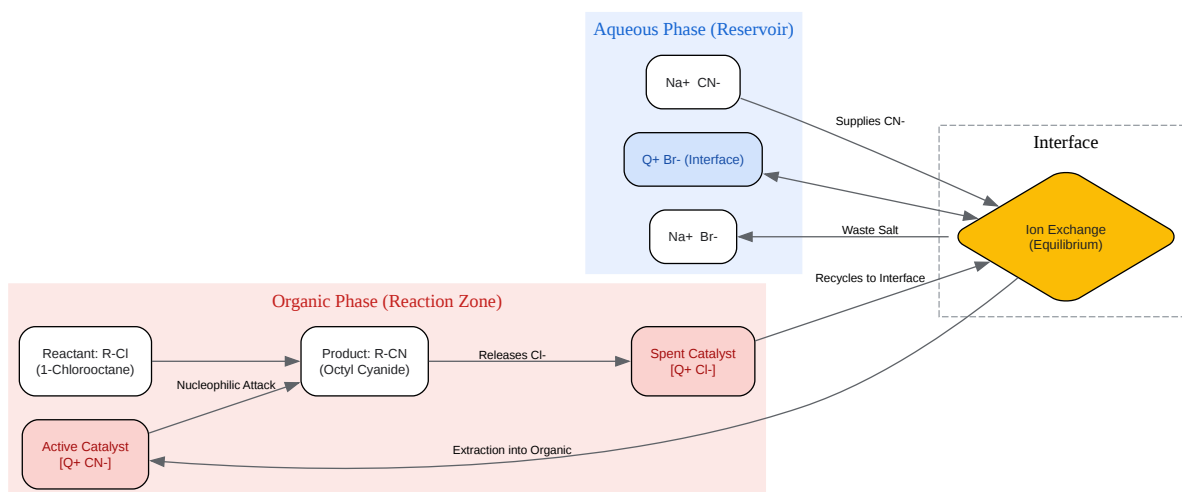
).

Diagram 1: Starks' Extraction Mechanism (Liquid-Liquid PTC)

The following diagram illustrates the cyclic transport of the nucleophile (

) from the aqueous phase to the organic phase by the TBHDPB cation (

).



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Caption: The "Starks' Extraction" cycle. TBHDPB (Q^+) shuttles the cyanide anion into the organic phase, where the loose ion pair facilitates rapid nucleophilic substitution.

Advanced Applications

5.1. Material Science: Clay Intercalation

TBHDPB is used to modify the surface of layered silicates (e.g., Montmorillonite, Palygorskite).

- Mechanism: Cation Exchange. The

replaces inorganic cations (

) in the clay galleries.

- Effect: The long hexadecyl chain expands the interlayer spacing (d-spacing), making the clay organophilic. This allows polymer chains (epoxy, phenolic resins) to penetrate the galleries, creating exfoliated nanocomposites with enhanced thermal stability and mechanical modulus.
- Advantage over Ammonium: Phosphonium-modified clays withstand processing temperatures $>250^{\circ}\text{C}$, whereas ammonium-modified clays degrade, causing color formation and polymer breakdown.

5.2. Antimicrobial Activity

TBHDPB exhibits broad-spectrum biocidal activity, functioning as a cationic surfactant.

- Target: Bacterial cell membranes.[6]
- Mechanism: The hydrophobic tail inserts into the lipid bilayer, while the cationic headgroup disrupts the electrochemical gradient. This leads to membrane permeabilization, leakage of cytoplasmic content, and cell death.
- Efficacy: Studies indicate high efficacy against Gram-positive bacteria (e.g., *S. aureus*), often outperforming ammonium analogs due to higher lipophilicity which aids membrane penetration.

Safety, Handling, & Toxicity

Signal Word:WARNING

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Hygroscopic solid. Store under inert gas (Nitrogen) to prevent moisture absorption, which can alter stoichiometric precision in catalytic applications.

- Environmental: Toxic to aquatic life with long-lasting effects (Category 2). Avoid release to the environment.

References

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